

Solubility Profile of 3-(Dimethylamino)benzoic Acid: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(Dimethylamino)benzoic acid

Cat. No.: B154052

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This technical guide provides a comprehensive overview of the solubility of **3-(Dimethylamino)benzoic acid** in various organic solvents. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis. This document compiles available quantitative data, details experimental protocols for solubility determination, and presents a visual workflow for these procedures.

Core Quantitative Solubility Data

The solubility of **3-(Dimethylamino)benzoic acid** is a critical parameter for its application in various chemical processes, including reaction chemistry, purification, and formulation. An extensive review of available literature, including commercial supplier data, provides the following solubility information.

Solvent	Temperature (°C)	Solubility
Methanol	Not Specified	50 mg/mL ^{[1][2]}
Methanol	Not Specified	100 mg/mL (clear to slightly hazy) ^[1]
Water	Not Specified	Insoluble / Practically Insoluble ^[2]

Note: Conflicting data exists for the solubility of **3-(Dimethylamino)benzoic acid** in water, with some sources indicating some level of solubility. Further experimental verification is recommended.

A comprehensive search for a detailed solubility dataset across a wide range of organic solvents and temperatures in resources such as the IUPAC-NIST Solubility Data Series did not yield a specific, extensive compilation for **3-(Dimethylamino)benzoic acid** at the time of this guide's creation. The data presented here is based on currently available information.

Experimental Protocol for Solubility Determination: Gravimetric Method

The following is a detailed protocol for determining the solubility of **3-(Dimethylamino)benzoic acid** in an organic solvent using the gravimetric method. This method is widely applicable for organic acids and provides reliable, quantitative results.

1. Preparation of Saturated Solution:

- a. Add an excess amount of **3-(Dimethylamino)benzoic acid** to a known volume of the desired organic solvent in a sealed, temperature-controlled vessel.
- b. Agitate the mixture using a magnetic stirrer or a shaker bath at a constant temperature for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.

2. Sample Withdrawal and Filtration:

- a. Once equilibrium is achieved, cease agitation and allow the undissolved solid to settle.
- b. Carefully withdraw a known volume of the supernatant using a pre-heated or solvent-rinsed pipette to avoid crystallization upon cooling.
- c. Immediately filter the withdrawn sample through a syringe filter (e.g., 0.45 µm PTFE) into a pre-weighed, dry container. This step is crucial to remove any undissolved microcrystals.

3. Solvent Evaporation and Mass Determination:

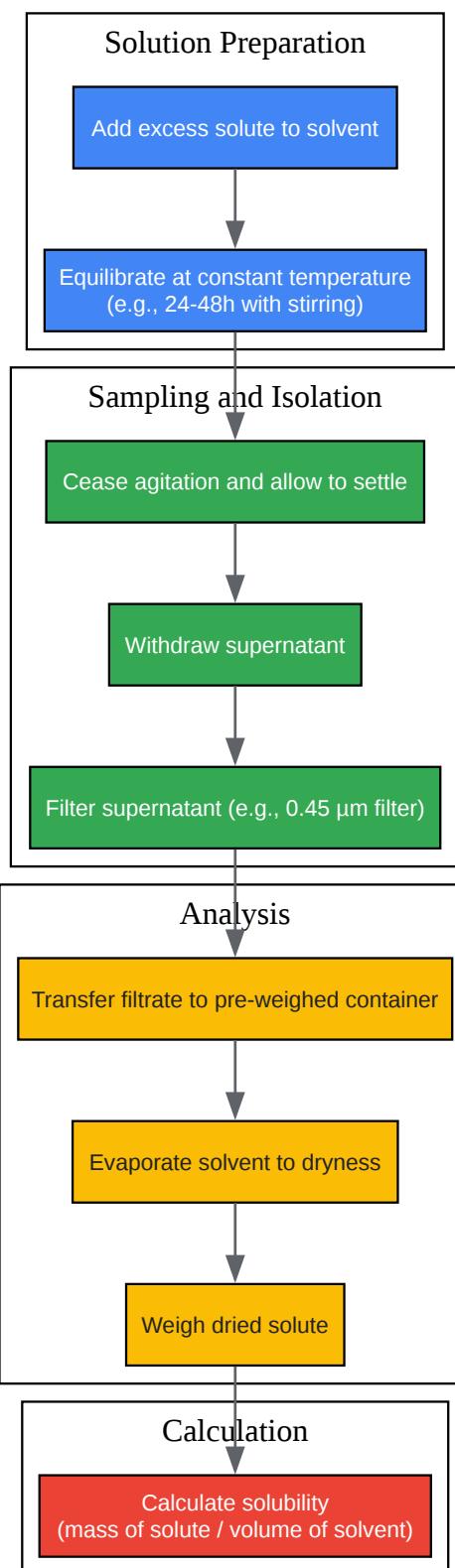
- a. Place the container with the filtered solution in a vacuum oven or use a rotary evaporator to gently remove the solvent. The temperature should be kept below the boiling point of the solvent and the decomposition temperature of the solute.
- b. Continue the evaporation process until the solid residue is completely dry and a constant weight is achieved.
- c. Record the final weight of the container with the dried solute.

4. Calculation of Solubility:

- a. Determine the mass of the dissolved **3-(Dimethylamino)benzoic acid** by subtracting the initial weight of the empty container from the final weight.
- b. Calculate the solubility in the desired units (e.g., g/L, mg/mL, or mol/L) by dividing the mass of the dissolved solute by the volume of the solvent used.

Experimental Workflow

The following diagram illustrates the logical workflow of the gravimetric method for solubility determination.

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Caption: Workflow for Gravimetric Solubility Determination.

This guide serves as a foundational resource for understanding and determining the solubility of **3-(Dimethylamino)benzoic acid**. For critical applications, it is recommended to experimentally verify the solubility data under the specific conditions of use.

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References

- 1. ≥97% (HPLC), powder | Sigma-Aldrich [sigmaaldrich.com]
- 2. 3-(Dimethylamino)benzoic acid CAS#: 99-64-9 [m.chemicalbook.com]
- To cite this document: BenchChem. [Solubility Profile of 3-(Dimethylamino)benzoic Acid: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b154052#solubility-of-3-dimethylamino-benzoic-acid-in-organic-solvents]

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